

A Technical Guide to Lansoprazole Sulfide-13C6 for Advanced Research Applications

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Compound of Interest

Compound Name: *Lansoprazole Sulfide-13C6*

Cat. No.: *B15555585*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Lansoprazole Sulfide-13C6**, a stable isotope-labeled internal standard crucial for the accurate quantification of Lansoprazole and its metabolites in complex biological matrices. This document outlines its significance in pharmacokinetic and drug metabolism studies, provides a list of suppliers with key quantitative data, details a comprehensive experimental protocol for its use, and illustrates the metabolic pathway of Lansoprazole.

Introduction to Lansoprazole and its Metabolism

Lansoprazole is a widely prescribed proton pump inhibitor (PPI) that effectively suppresses gastric acid production.^{[1][2]} It is used in the treatment of various acid-related disorders, including gastroesophageal reflux disease (GERD) and peptic ulcers.^{[1][2]} Upon administration, Lansoprazole undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 enzymes, specifically CYP2C19 and CYP3A4.^{[3][4]} This metabolic process results in the formation of several metabolites, including 5-hydroxylansoprazole and Lansoprazole sulfone.^[4] Another key metabolite in this pathway is Lansoprazole sulfide.^{[5][6]}

The use of stable isotope-labeled compounds, such as **Lansoprazole Sulfide-13C6**, is indispensable in drug metabolism and pharmacokinetic (DMPK) studies.^{[7][8]} These labeled molecules serve as ideal internal standards in bioanalytical methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS), allowing for precise and accurate quantification by correcting for variability during sample preparation and analysis.^{[9][10]}

Suppliers and Quantitative Data

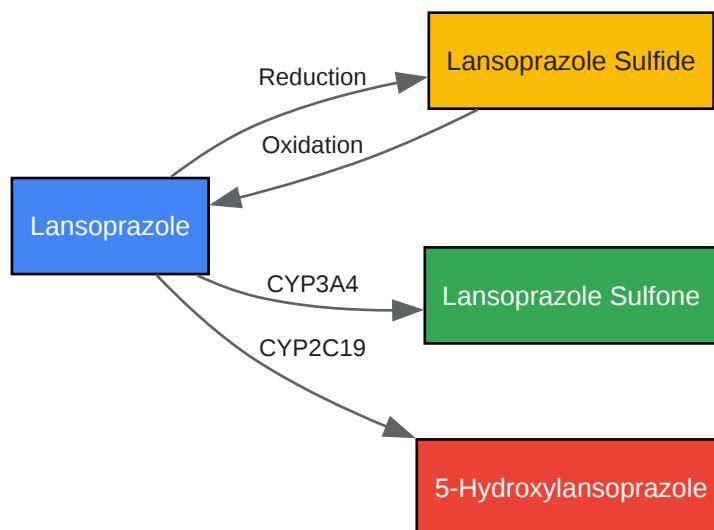
For researchers seeking to procure **Lansoprazole Sulfide-13C6** for research purposes, several reputable suppliers offer this compound. The following table summarizes the available quantitative data from various suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Isotopic Enrichment
MedChemExpress	Lansoprazole sulfide-13C6	1261392-56-6	C ₁₀ ¹³ C ₆ H ₁₄ F ₃ N ₃ OS	As per CoA	As per CoA
Shimadzu (via Alsachim)	[13C6]-Lansoprazole sulfide	1261392-56-6	Not Specified	High Purity	Not Specified
ChemicalBook	[13C6]-Lansoprazole sulfide	1261392-56-6	Not Specified	As per Supplier	Not Specified

Note: Researchers should consult the Certificate of Analysis (CoA) from the respective supplier for lot-specific data on purity and isotopic enrichment.

Metabolic Pathway of Lansoprazole

The metabolic conversion of Lansoprazole is a critical aspect of its pharmacokinetic profile. The following diagram illustrates the primary metabolic pathways involving CYP2C19 and CYP3A4 enzymes.



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Fig. 1: Simplified metabolic pathway of Lansoprazole.

Experimental Protocol: Quantification of Lansoprazole in Human Plasma using LC-MS/MS with Lansoprazole Sulfide-13C6 as an Internal Standard

This protocol provides a robust method for the quantitative analysis of Lansoprazole in human plasma, a critical procedure in pharmacokinetic studies.

Materials and Reagents

- Lansoprazole reference standard
- **Lansoprazole Sulfide-13C6 (Internal Standard)**
- HPLC-grade methanol and acetonitrile
- LC-MS grade formic acid and ammonium formate
- Ultrapure water
- Human plasma (with K2-EDTA as anticoagulant)

Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of Lansoprazole and **Lansoprazole Sulfide-13C6** in methanol.
- Working Standard Solutions: Prepare serial dilutions of the Lansoprazole stock solution with a 50:50 (v/v) mixture of methanol and water to create calibration standards.
- Internal Standard Working Solution (100 ng/mL): Dilute the **Lansoprazole Sulfide-13C6** stock solution with 50:50 (v/v) methanol:water.

Sample Preparation

- Pipette 100 μ L of plasma sample, calibration standard, or quality control (QC) sample into a microcentrifuge tube.
- Add 20 μ L of the Internal Standard Working Solution (100 ng/mL **Lansoprazole Sulfide-13C6**).
- Add 400 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Transfer to an autosampler vial for LC-MS/MS analysis.

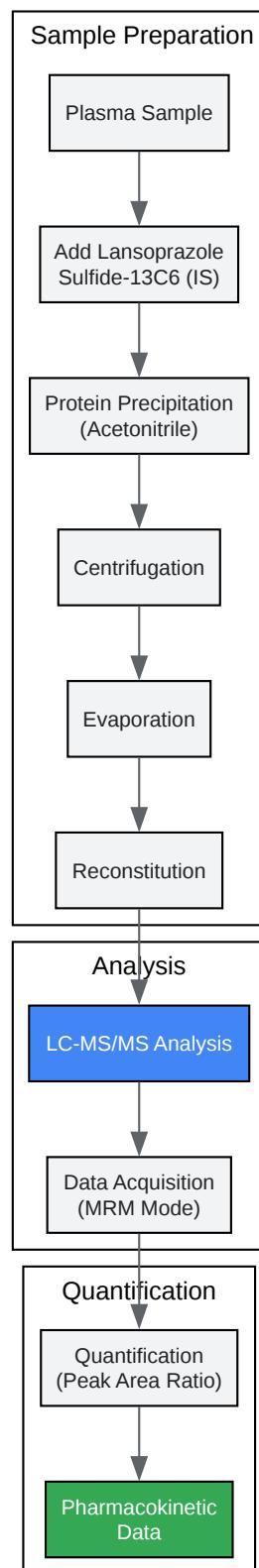
LC-MS/MS Conditions

- LC System: A UPLC or HPLC system capable of gradient elution.
- Column: A reversed-phase C18 column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water with 5 mM ammonium formate.

- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient: A suitable gradient to ensure separation of Lansoprazole from endogenous plasma components.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM). The specific precursor and product ions for Lansoprazole and **Lansoprazole Sulfide-13C6** should be optimized. For **Lansoprazole Sulfide-13C6**, the precursor ion will be shifted by +6 Da compared to the unlabeled sulfide.

Experimental Workflow

The following diagram outlines the general workflow for the bioanalysis of Lansoprazole using **Lansoprazole Sulfide-13C6** as an internal standard.

[Click to download full resolution via product page](#)**Fig. 2:** Bioanalytical workflow for Lansoprazole quantification.

Conclusion

Lansoprazole Sulfide-13C6 is an essential tool for researchers in the fields of pharmacology, drug metabolism, and clinical chemistry. Its use as an internal standard ensures the accuracy and reliability of quantitative bioanalytical methods, which are fundamental to understanding the pharmacokinetic properties of Lansoprazole. This guide provides the necessary technical information to source and effectively utilize this critical research compound.

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